

Application Notes & Protocols: Synthesis of 3-(2-thienyl)-5(4H)-Isoxazolone

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Compound of Interest

Compound Name: 5(4H)-Isoxazolone, 3-(2-thienyl)-

CAS No.: 35113-41-8

Cat. No.: B12335075

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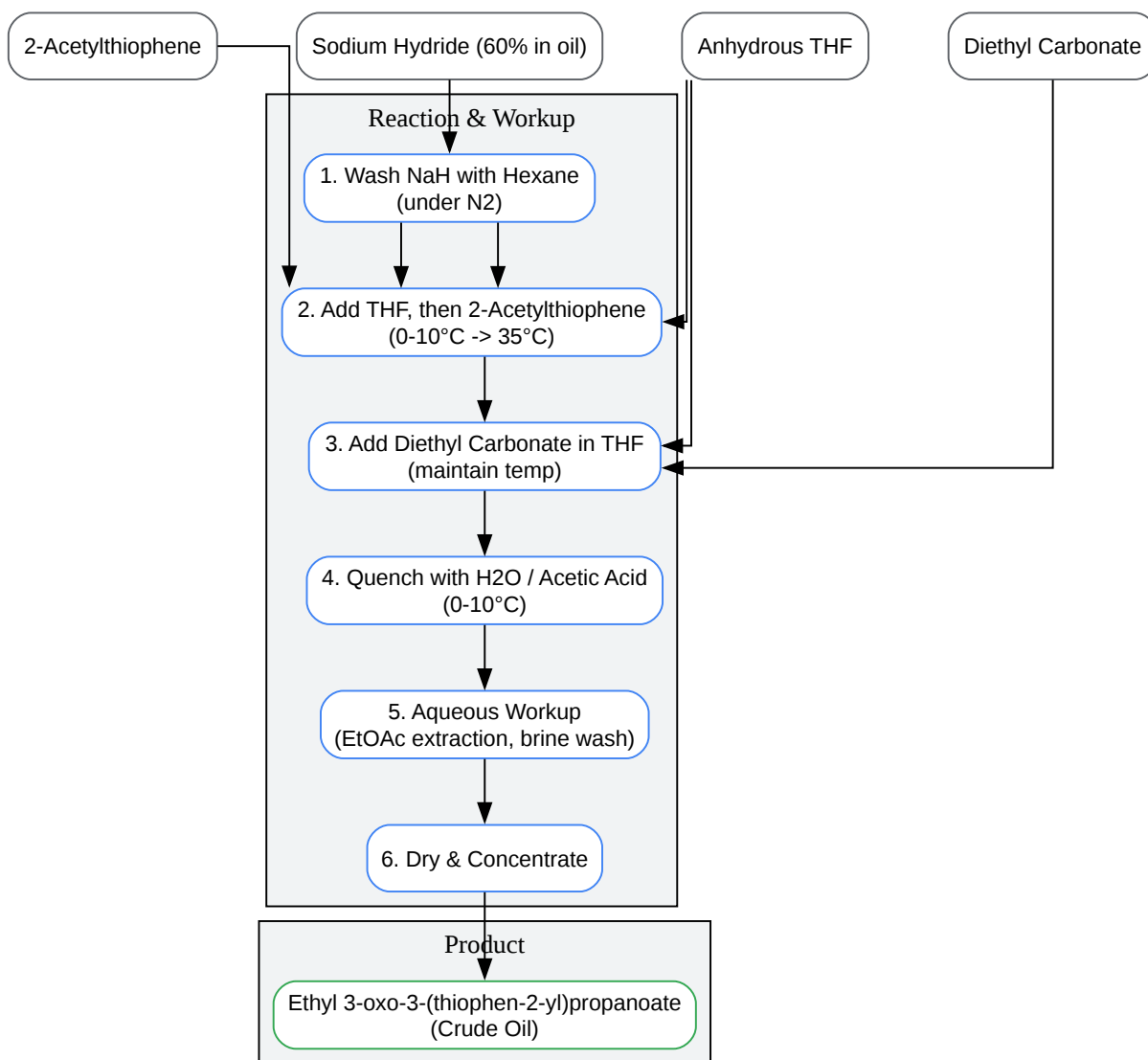
Introduction: The 5(4H)-isoxazolone core is a privileged heterocyclic scaffold of significant interest to researchers in medicinal chemistry and drug development. Compounds incorporating this moiety exhibit a wide spectrum of biological activities, including antibacterial, antifungal, anti-inflammatory, and anticancer properties. This guide provides a detailed, two-step synthetic protocol for the preparation of 3-(2-thienyl)-5(4H)-isoxazolone, a key building block for the synthesis of novel therapeutic agents. Our approach focuses on the classical and robust method of cyclizing a β -keto ester with hydroxylamine, a strategy that offers a clear and reliable pathway to the target compound. This document is designed to provide researchers with not only a step-by-step procedure but also the underlying chemical principles and validation checkpoints necessary for successful synthesis.

Synthetic Strategy Overview: The synthesis of 3-(2-thienyl)-5(4H)-isoxazolone is best achieved through a two-stage process. The initial stage involves the synthesis of the key precursor, ethyl 3-oxo-3-(thiophen-2-yl)propanoate, via a Claisen condensation. The subsequent stage is the cyclization of this β -keto ester with hydroxylamine hydrochloride to form the desired isoxazolone ring. This strategy is chosen for its reliability and directness in establishing the required substitution pattern, where the 2-thienyl group is positioned at the C3 position of the isoxazolone ring.

Part I: Synthesis of Key Precursor: Ethyl 3-oxo-3-(thiophen-2-yl)propanoate

The Claisen condensation is a carbon-carbon bond-forming reaction that occurs between two ester molecules in the presence of a strong base, resulting in a β -keto ester^{[1][2]}. In this protocol, we utilize a crossed Claisen condensation between 2-acetylthiophene and diethyl carbonate, with sodium hydride serving as the base to facilitate the enolate formation of the ketone.

Reaction Workflow: Precursor Synthesis



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Caption: Workflow for the synthesis of the β -keto ester precursor.

Experimental Protocol: Ethyl 3-oxo-3-(thiophen-2-yl)propanoate

Materials & Reagents:

Reagent	Formula	MW (g/mol)	Molarity/Conc.	Amount	Moles
Sodium Hydride	NaH	24.00	60% in oil	100 g	2.50
Anhydrous Hexane	C ₆ H ₁₄	86.18	-	500 mL	-
2-Acetylthiophene	C ₆ H ₆ OS	126.18	-	136 mL	1.25
Diethyl Carbonate	C ₅ H ₁₀ O ₃	118.13	-	305.5 mL	2.50
Anhydrous THF	C ₄ H ₈ O	72.11	-	~1340 mL	-
Glacial Acetic Acid	CH ₃ COOH	60.05	-	145 mL	-
Ethyl Acetate	C ₄ H ₈ O ₂	88.11	-	~600 mL	-
Saturated NaCl (aq)	NaCl	58.44	Sat.	~400 mL	-
Anhydrous Na ₂ SO ₄	Na ₂ SO ₄	142.04	-	As needed	-

Procedure:[3]

- Preparation: Under a nitrogen atmosphere, add sodium hydride (100 g, 2.5 mol, 60% dispersion in mineral oil) to a suitable reaction flask. Wash the sodium hydride with

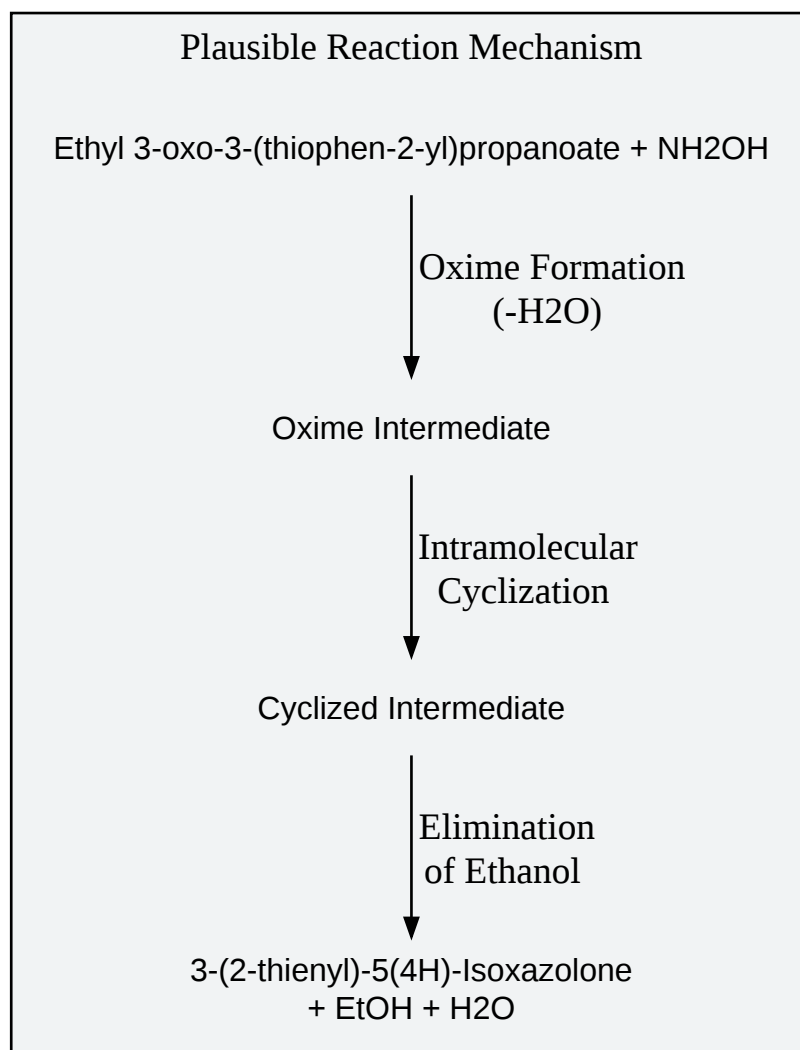
anhydrous hexane (2 x 250 mL) to remove the mineral oil, decanting the hexane wash carefully each time.

- **Initial Reaction:** Add anhydrous tetrahydrofuran (THF, 340 mL) to the washed sodium hydride with stirring. Cool the suspension in an ice bath. Prepare a solution of 2-acetylthiophene (136 mL, 1.25 mol) in anhydrous THF (340 mL) and add it dropwise to the NaH suspension over 20 minutes, maintaining the internal temperature below 10°C.
- **Enolate Formation:** After the addition is complete, allow the reaction mixture to slowly warm to 35°C and maintain this temperature for 30 minutes.
- **Condensation:** Prepare a solution of diethyl carbonate (305.5 mL, 2.5 mol) in anhydrous THF (660 mL). Add this solution slowly to the reaction mixture over 1 hour, maintaining the temperature at 35°C. Continue stirring for an additional hour after the addition is complete.
- **Quenching:** Cool the reaction mixture to 0-10°C in an ice bath. Cautiously quench the reaction by the slow addition of water (475 mL), followed by the addition of glacial acetic acid (145 mL). Stir the mixture for 20 minutes, then allow it to warm to room temperature.
- **Workup:** Transfer the mixture to a separatory funnel. Separate the organic layer. Extract the aqueous layer with ethyl acetate (3 x 200 mL).
- **Purification:** Combine all organic phases and wash with saturated aqueous NaCl (brine, 2 x 200 mL). Dry the organic layer over anhydrous sodium sulfate (Na_2SO_4), filter, and concentrate under reduced pressure to yield the crude product as a dark orange oil. The typical yield for this procedure is approximately 98%^[3]. The product can be used in the next step without further purification.

Part II: Synthesis of 3-(2-thienyl)-5(4H)-Isoxazolone

This stage involves the cyclization of the synthesized β -keto ester with hydroxylamine hydrochloride. The reaction proceeds via the formation of an oxime intermediate, followed by intramolecular cyclization and elimination of ethanol to yield the target 5(4H)-isoxazolone. It is critical to note that this reaction can potentially yield the isomeric 5-substituted-3-isoxazolol as a significant byproduct^[4]. Reaction conditions must be carefully controlled, and product characterization is essential to confirm the identity of the desired isomer.

Reaction Mechanism: Isoxazolone Formation



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Caption: Proposed mechanism for the formation of the isoxazolone ring.

Experimental Protocol: 3-(2-thienyl)-5(4H)-Isoxazolone

Materials & Reagents:

Reagent	Formula	MW (g/mol)	Amount (1 eq)	Moles
Ethyl 3-oxo-3-(thiophen-2-yl)propanoate	C ₉ H ₁₀ O ₃ S	198.24	1.98 g	10 mmol
Hydroxylamine HCl	NH ₂ OH·HCl	69.49	0.76 g	11 mmol
Sodium Acetate	CH ₃ COONa	82.03	0.90 g	11 mmol
Ethanol	C ₂ H ₅ OH	46.07	25 mL	-
Water	H ₂ O	18.02	As needed	-
Diethyl Ether	(C ₂ H ₅) ₂ O	74.12	As needed	-

Procedure:

- **Reaction Setup:** In a 100 mL round-bottom flask equipped with a magnetic stirrer and reflux condenser, dissolve ethyl 3-oxo-3-(thiophen-2-yl)propanoate (1.98 g, 10 mmol) in ethanol (25 mL).
- **Reagent Addition:** Add hydroxylamine hydrochloride (0.76 g, 11 mmol) and sodium acetate (0.90 g, 11 mmol) to the solution. The sodium acetate acts as a base to free the hydroxylamine from its hydrochloride salt.
- **Reaction:** Heat the mixture to reflux and maintain for 4-6 hours. Monitor the reaction progress by Thin Layer Chromatography (TLC) using an ethyl acetate/hexane solvent system.
- **Workup:** After the reaction is complete, cool the mixture to room temperature and remove the ethanol under reduced pressure.
- **Isolation:** To the resulting residue, add water (30 mL) and extract with diethyl ether (3 x 25 mL) to remove any unreacted starting material and the 3-isoxazolol byproduct.
- **Purification:** Acidify the aqueous layer to pH ~2-3 with 2M HCl. The product, 3-(2-thienyl)-5(4H)-isoxazolone, should precipitate as a solid.

- **Final Product:** Collect the solid by vacuum filtration, wash with cold water, and dry under vacuum to yield the final product. Further purification can be achieved by recrystallization from an ethanol/water mixture.

Part III: Product Validation and Characterization

Ensuring the structural identity of the final compound is paramount. A combination of spectroscopic methods should be employed to confirm the formation of 3-(2-thienyl)-5(4H)-isoxazolone and to distinguish it from potential isomeric byproducts.

Expected Spectroscopic Data:

Technique	Expected Observations
^1H NMR	- Thiophene protons: Multiplets in the range of δ 7.0-8.0 ppm. - Methylene protons (-CH ₂ -): A characteristic singlet for the C4 protons of the isoxazolone ring, expected around δ 3.5-4.5 ppm. - NH proton: A broad singlet, which may be exchangeable with D ₂ O.
^{13}C NMR	- Carbonyl carbon (C=O): A signal in the downfield region, typically δ 170-180 ppm for the C5 ketone. - C=N carbon: A signal for the C3 carbon around δ 160-165 ppm. - Methylene carbon (-CH ₂ -): A signal for the C4 carbon around δ 35-45 ppm. - Thiophene carbons: Four signals in the aromatic region (δ 120-140 ppm).
FT-IR (cm ⁻¹)	- Carbonyl stretch (C=O): Strong absorption around 1700-1750 cm ⁻¹ . - C=N stretch: Absorption around 1610-1640 cm ⁻¹ . - N-H stretch: Broad absorption around 3100-3300 cm ⁻¹ .
Mass Spec (ESI)	- Expected [M+H] ⁺ : ~168.01 m/z for C ₇ H ₅ NO ₂ S.

Note: The exact chemical shifts (δ) may vary depending on the solvent and instrument used. The key distinguishing feature in the ^1H NMR spectrum between the desired 5(4H)-isoxazolone and the 3-isoxazolol byproduct is the presence of the methylene ($-\text{CH}_2-$) singlet for the former, versus a methine ($=\text{CH}-$) singlet for the latter, which would appear further downfield.

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